

Applications of Diphenyl Sulfoxide in Organic Synthesis: Detailed Notes and Protocols

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Compound of Interest

Compound Name: Diphenyl sulfoxide

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Diphenyl sulfoxide emerges as a versatile and valuable reagent in modern organic synthesis. While its structural analog, dimethyl sulfoxide (DMSO), is more commonly known, **diphenyl sulfoxide** offers unique advantages in specific applications, particularly in oxidation reactions and carbon-carbon bond formation. Its utility stems from the reactivity of the sulfinyl group, which can be modulated by various activators to achieve a range of synthetic transformations. These application notes provide a detailed overview of the key applications of **diphenyl sulfoxide**, complete with experimental protocols and mechanistic insights.

Oxidation of Alcohols and Sulfides

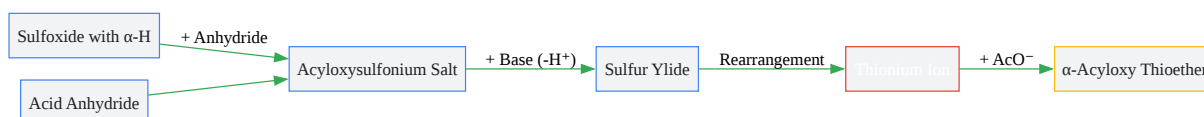
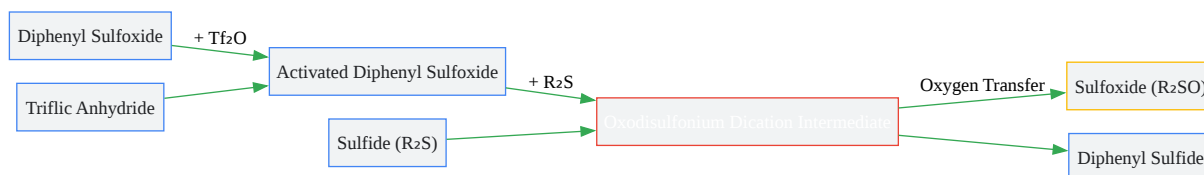
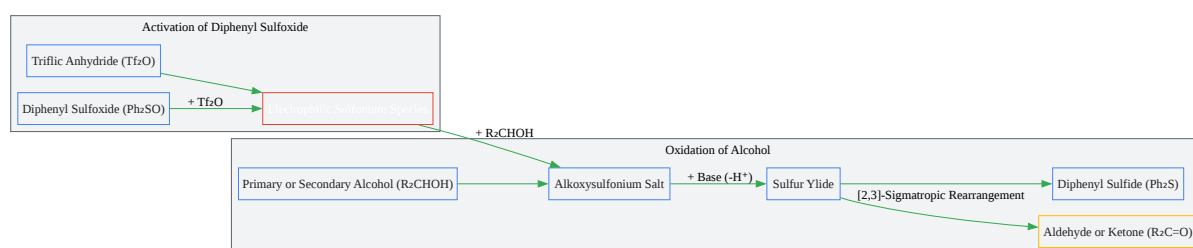
Diphenyl sulfoxide, when activated by a suitable electrophile, becomes a potent oxidizing agent for a variety of functional groups, most notably alcohols and sulfides. The choice of activating agent is crucial and dictates the reaction conditions and selectivity.

Activated Diphenyl Sulfoxide in Swern-Type Oxidations

While the classic Swern oxidation utilizes dimethyl sulfoxide and oxalyl chloride, **diphenyl sulfoxide** can be employed in analogous transformations, typically with triflic anhydride (Tf₂O) as the activator. This system provides a reactive intermediate capable of oxidizing primary alcohols to aldehydes and secondary alcohols to ketones under mild conditions.

Mechanism of Activation and Oxidation:

The reaction proceeds through the initial activation of **diphenyl sulfoxide** with triflic anhydride to form a highly electrophilic sulfonium species. This species then reacts with the alcohol to form an alkoxysulfonium salt. Subsequent deprotonation by a hindered base leads to the formation of a sulfur ylide, which undergoes a $[1,2]$ -sigmatropic rearrangement to furnish the carbonyl compound and diphenyl sulfide.



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References

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